Essential Safety and Handling Guide for Tert-Butyl Hypochlorite

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Compound of Interest

Compound Name:	*Chlorosyl*
CAS No.:	*12301-79-0*
Cat. No.:	*B080876*

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Note on "**Chlorosyl**": The term "**Chlorosyl**" is a general chemical name for the radical or ion ($ClO^{\bullet}$ or ClO^{-}) and does not refer to a specific, stable chemical that can be handled in a laboratory setting. A common and commercially available related compound is tert-butyl hypochlorite (t-BuOCl), which is also known by the systematic name 2-**chlorosyl**-2-methylpropane. This guide provides essential safety information for handling tert-butyl hypochlorite.

Tert-butyl hypochlorite is a highly flammable, corrosive, and reactive liquid that requires stringent safety protocols for handling and disposal.[1][2][3] Adherence to these guidelines is crucial for ensuring the safety of laboratory personnel.

Key Hazards and Protective Measures

The following table summarizes the primary hazards associated with tert-butyl hypochlorite and the corresponding personal protective equipment (PPE) and handling precautions.

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Hazard Class	Description	Required PPE & Precautions
Flammability	Highly flammable liquid and vapor.[1][3] Self-heating; may catch fire.[1]	- Keep away from heat, sparks, open flames, and hot surfaces.[1][3] - Use non-sparking tools and explosion-proof equipment.[1] - Ground and bond containers during transfer.[1][3]
Corrosivity	Causes severe skin burns and eye damage.[1][3]	- Eyes/Face: Wear tightly fitting safety goggles and a face shield.[1][4] - Skin: Wear impervious gloves and flame-resistant protective clothing.[1][3]
Toxicity	Harmful if swallowed, in contact with skin, or if inhaled.[3] May cause respiratory irritation.[3]	- Respiratory: Use in a chemical fume hood.[3] If exposure limits are exceeded, use a full-face respirator with an appropriate cartridge or a self-contained breathing apparatus (SCBA).[1][5]
Reactivity	Reacts vigorously with certain materials. Incompatible with strong oxidizing agents.[3]	- Store away from incompatible materials.[1][3]

Handling and Storage Procedures

Handling:

- Always handle tert-butyl hypochlorite in a well-ventilated area, preferably within a chemical fume hood.[1][3]
- Wear the appropriate personal protective equipment as detailed in the table above.[1][3]

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- Prevent the formation of aerosols or mists.[1]
- Use non-sparking tools to prevent ignition.[1]
- Take precautionary measures against static discharge.

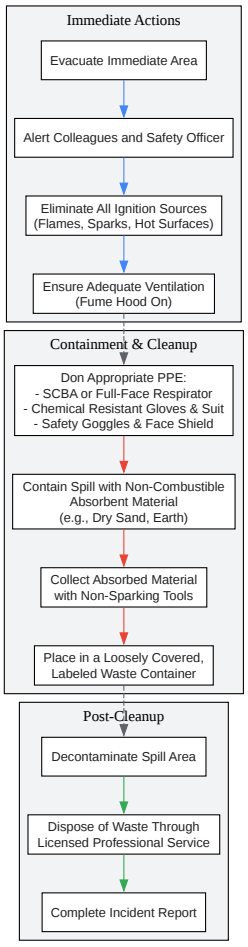
Storage:

- Store in a tightly closed, light-resistant container in a dry, cool, and well-ventilated place.[1][6]
- Refrigeration is recommended, typically between 2°C and 8°C.[6]
- The container may build pressure upon storage; open with caution.
- Store under an inert atmosphere, such as argon or nitrogen.[3][6]
- Keep away from heat, ignition sources, and incompatible materials.[3]

Spill Response Protocol

In the event of a spill, a clear and immediate response is critical to mitigate the associated hazards. The following workflow outlines the necessary steps.

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Figure 1. Workflow for handling a tert-butyl hypochlorite spill.

Disposal Plan

- All waste containing tert-butyl hypochlorite must be treated as hazardous.
- Collect waste material in suitable, closed, and properly labeled containers.[1]
- Disposal must be conducted by a licensed professional waste disposal service in accordance with all federal, state, and local environmental regulations.[3][7]
- Do not dispose of tert-butyl hypochlorite down the drain.[1]

First Aid Measures

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- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.[1]
- In Case of Skin Contact: Immediately remove all contaminated clothing. Rinse the affected area with plenty of water. Seek immediate medical attention.[1]
- In Case of Eye Contact: Rinse cautiously with water for at least 15 minutes. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[1]
- If Swallowed: Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or poison control center immediately.[1]

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